

Technical Deep Dive: AT7519 – Dual-Mechanism CDK Inhibitor

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Compound of Interest

Compound Name: Pubchem_57369830

CAS No.: 70431-34-4

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Executive Summary

AT7519 is a pyrazole-based, ATP-competitive inhibitor of Cyclin-Dependent Kinases (CDKs).^[1] Unlike early-generation CDK inhibitors (e.g., flavopiridol) that suffered from narrow therapeutic windows, AT7519 was structurally optimized via fragment-based crystallography to improve potency and solubility.

Its therapeutic value lies in a "dual-hit" mechanism:

- Cell Cycle Arrest: Blockade of CDK1, CDK2, and CDK4/6 prevents G1/S and G2/M transitions.^[1]
- Transcriptional Repression: Potent inhibition of CDK9 abrogates the phosphorylation of RNA Polymerase II (RNAP II), leading to the rapid depletion of short-lived anti-apoptotic proteins (Mcl-1, XIAP).^{[1][2]}

Recent data (2023) has further expanded its pharmacodynamic profile to include the induction of pyroptosis via Gasdermin E (GSDME) cleavage, distinguishing it from pure apoptogens.^[1]

Chemical Biology & Kinase Selectivity

AT7519 is a pan-CDK inhibitor but exhibits a distinct hierarchy of potency. It is most active against the transcriptional regulator CDK9 and the G1/S phase driver CDK5.[\[1\]](#)

Table 1: Kinase Selectivity Profile (Cell-Free Assays)

Data synthesized from Squires et al. and Astex Pharmaceuticals internal data.[\[1\]](#)

Target Kinase	Complex Partner	IC50 (nM)	Biological Consequence
CDK9	Cyclin T	< 10	Transcriptional elongation block (RNAP II CTD)
CDK5	p35	13	neuronal/metastatic signaling inhibition
CDK2	Cyclin A/E	47	S-phase entry blockade; Apoptosis
CDK4	Cyclin D1	100	G1 arrest (Rb-dependent)
CDK6	Cyclin D3	170	G1 arrest
CDK1	Cyclin B	210	G2/M arrest
GSK3β	N/A	89	Modulation of glycogen synthesis/Wnt pathway

Non-Target Kinases: AT7519 is highly selective; it shows >10 μM IC50 against a broad panel of non-CDK kinases (e.g., AKT, EGFR), reducing off-target toxicity risks common in multi-kinase inhibitors.

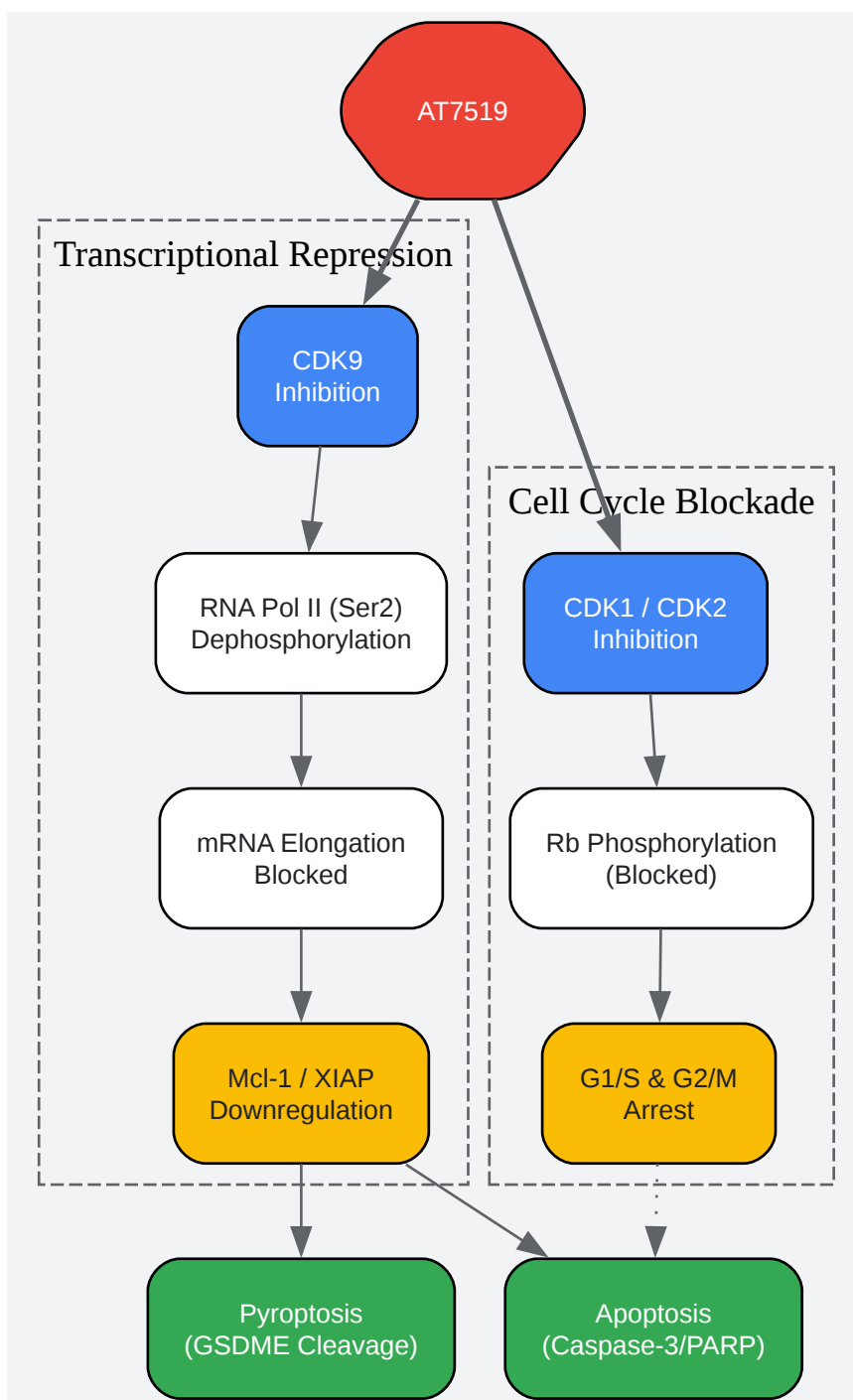
Mechanism of Action (MoA)

The compound functions by binding to the ATP-binding cleft of the CDK enzymes.^[1] The critical differentiator for AT7519 is its ability to target CDK9.^[1]

The CDK9/Mcl-1 Axis

- Inhibition: AT7519 inhibits CDK9 (P-TEFb complex).^[1]
- Dephosphorylation: This prevents phosphorylation of the Carboxy-Terminal Domain (CTD) of RNA Polymerase II at Serine 2 (Ser2).^[1]
- Transcriptional Pause: mRNA elongation is stalled.^[1]
- Protein Depletion: Proteins with short half-lives, specifically Mcl-1 (a key survival factor in hematologic malignancies), are rapidly degraded by the proteasome because their mRNA is no longer being replenished.^[1]
- Apoptosis/Pyroptosis: The loss of Mcl-1 releases pro-apoptotic factors (BIM, NOXA), triggering mitochondrial outer membrane permeabilization (MOMP).^[1]

Visualization: The AT7519 Signaling Cascade



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Figure 1: Dual mechanism of AT7519 targeting both cell cycle progression and survival signaling via transcriptional repression.[1]

In Vitro Characterization Guide

For researchers initiating studies with AT7519, the following protocols are optimized to validate the compound's specific activity.

Protocol A: Biomarker Validation (Western Blot)

Objective: Confirm CDK9 target engagement via RNA Pol II status.^[1] Cell Line Model: HCT116 (Solid tumor) or MM.1S (Multiple Myeloma).^[1]

- Seeding: Plate cells at

cells/well in 6-well plates. Allow 16h recovery.
- Treatment: Treat with AT7519 at 100 nM, 250 nM, and 500 nM for 4 to 24 hours.
 - Note: Mcl-1 downregulation is time-sensitive; check at 4h and 24h.
- Lysis: Use RIPA buffer supplemented with Phosphatase Inhibitor Cocktail (Critical: Sodium Orthovanadate is essential to preserve Ser2 phosphorylation state).^[1]
- Antibodies:
 - Primary: Anti-RNA Pol II CTD p-Ser2 (1:1000).^[1]
 - Primary: Anti-Mcl-1 (1:1000).^[1]
 - Primary: Anti-Cleaved PARP (Apoptosis marker).^[1]
 - New (2023): Anti-GSDME (Pyroptosis marker - look for N-terminal fragment).^{[1][3]}
- Expected Result: Dose-dependent loss of p-Ser2 and Mcl-1, followed by appearance of Cleaved PARP.^[1]

Protocol B: Cell Cycle Analysis (Flow Cytometry)

Objective: Distinguish between G1 arrest (CDK4/6 effect) and G2/M arrest (CDK1 effect).^[1]

- Synchronization: Serum starve cells (0.1% FBS) for 24h to synchronize in G0/G1.
- Release & Treat: Release into complete media containing AT7519 (200 nM) or DMSO.

- Harvest: Collect cells at 24h. Fix in 70% ice-cold ethanol (dropwise while vortexing).
- Staining: Resuspend in PBS containing Propidium Iodide (50 µg/mL) and RNase A (100 µg/mL). Incubate 30 min at 37°C.
- Analysis: Measure DNA content.[1][3] AT7519 typically causes a depletion of S-phase and accumulation in G2/M (due to CDK1 inhibition) and sub-G1 (apoptosis).[1]

In Vivo Pharmacology

Preclinical success with AT7519 relies on maintaining plasma concentrations above the IC90 for CDK9 (~150-200 nM) for sufficient duration to trigger apoptosis.[1]

Xenograft Workflow

Model: HCT116 Colorectal or MYCN-amplified Neuroblastoma.[1]

- Implantation: SC injection of

cells in 50% Matrigel into flanks of BALB/c nude mice.
- Staging: Randomize when tumors reach ~100 mm³. [1]
- Formulation:
 - AT7519 is moderately soluble.[1] Dissolve in 10% DMSO / 20% Cremophor EL / 70% Saline or a cyclodextrin-based vehicle (e.g., Captisol) if available.[1]
- Dosing Regimen:
 - Standard: 10–15 mg/kg via Intraperitoneal (IP) or Intravenous (IV) injection.[1][4]
 - Schedule: QDx5 (5 days on, 2 days off) for 2-3 weeks.
- Monitoring:
 - Efficacy: Tumor volume caliper measurements.[1]
 - Toxicity: Body weight loss >15% requires dosing holiday.[1]

Pharmacokinetics (PK) Snapshot[1][5][6]

- Tmax: ~0.5 - 1 hour (IV/IP).
- Half-life (t_{1/2}): ~1.1 hours (Plasma) vs ~3.0 hours (Tumor).[1]
- Bioavailability: ~100% via IP route in mice.[1]
- Clearance: Moderate; linear exposure observed up to 15 mg/kg.[1]

Clinical Translation & Safety Profile

Early-phase trials have highlighted specific Dose-Limiting Toxicities (DLTs) that researchers must anticipate when designing translational studies.

Key Clinical Findings (Phase I)

- Recommended Phase II Dose (RP2D): ~27 mg/m² (IV infusion).[1][5]
- Primary DLT:QTc Prolongation.
 - Mechanism:[3][6][7] Likely off-target hERG channel inhibition or indirect autonomic effects.[1]
 - Management:[4] ECG monitoring is mandatory in clinical protocols.[1]
- Secondary Toxicities: Mucositis, fatigue, neutropenia (consistent with anti-proliferative mechanism).[1]
- Biomarker Confirmation: Skin biopsies from patients treated at RP2D showed reduced Rb phosphorylation and Ki67 staining, confirming target engagement in humans.[1]

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